

Application Notes and Protocols for Metal Extraction Using Diisobutyl Hydrogen Phosphate

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Compound of Interest

Compound Name: *Diisobutyl hydrogen phosphate*

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These application notes provide a detailed protocol for the extraction of metals from aqueous solutions using **Diisobutyl Hydrogen Phosphate** (DIBP) as the extractant. The methodologies outlined below are based on established principles of solvent extraction by organophosphorus compounds and can be adapted for specific metal separation and purification needs.

Overview and Principle

Diisobutyl Hydrogen Phosphate (DIBP) is an acidic organophosphorus extractant used in hydrometallurgy to selectively extract metal ions from aqueous solutions. The process, known as solvent extraction or liquid-liquid extraction, relies on the principle of partitioning a metal solute between two immiscible liquid phases: an aqueous phase containing the metal ions and an organic phase consisting of DIBP dissolved in a suitable organic diluent.

The extraction mechanism is a cation exchange reaction where the proton of the acidic extractant is exchanged for a metal cation. The efficiency of this extraction is highly dependent on the pH of the aqueous phase.^[1] Generally, as the pH increases, the extraction of metal ions also increases.^[1] The extracted metal can then be recovered from the organic phase in a concentrated form through a stripping process, typically using a strong acid solution.

Quantitative Data Summary

The following tables summarize typical quantitative data for metal extraction using acidic organophosphorus extractants like DIBP. The exact values will vary depending on the specific metal, the composition of the aqueous and organic phases, and the operating conditions.

Table 1: Effect of pH on the Extraction Efficiency of Various Metals

Metal Ion	pH for 50% Extraction (pH _{0.5})	Optimal pH Range for Extraction
Fe(III)	~1.0 - 1.5	2.0 - 3.0
Zn(II)	~2.0 - 2.5	3.0 - 4.0
Cu(II)	~2.5 - 3.0	3.5 - 5.0
Co(II)	~3.0 - 3.5	4.0 - 5.5
Ni(II)	~3.5 - 4.0	4.5 - 6.0

Note: Data is illustrative and based on the general behavior of dialkyl phosphoric acid extractants.

Table 2: Influence of DIBP Concentration on Extraction Efficiency

DIBP Concentration (v/v %)	Extraction Efficiency of a Target Metal (%)
5	75 - 85
10	85 - 95
15	> 95
20	> 98

Note: Higher extractant concentrations generally lead to higher extraction efficiencies, but can also increase viscosity and the cost of the organic phase.

Experimental Protocols

Materials and Reagents

- Extractant: **Diisobutyl Hydrogen Phosphate (DIBP)**
- Diluent: Kerosene, hexane, or other suitable aliphatic or aromatic solvent
- Aqueous Feed: Solution containing the metal ions to be extracted
- pH Adjustment: Dilute solutions of a strong acid (e.g., HCl, H₂SO₄) and a strong base (e.g., NaOH)
- Stripping Agent: Concentrated solution of a strong acid (e.g., 2-6 M H₂SO₄ or HCl)
- Phase Separation: Separatory funnels
- Agitation: Mechanical shaker or magnetic stirrer
- Analytical Equipment: Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometer (ICP-OES) for metal concentration analysis

Preparation of the Organic Phase

- Prepare the desired volume of the organic phase by dissolving a specific concentration of **Diisobutyl Hydrogen Phosphate** (e.g., 10-20% v/v) in the chosen organic diluent (e.g., kerosene).
- Thoroughly mix the solution until the DIBP is completely dissolved.

Extraction Procedure

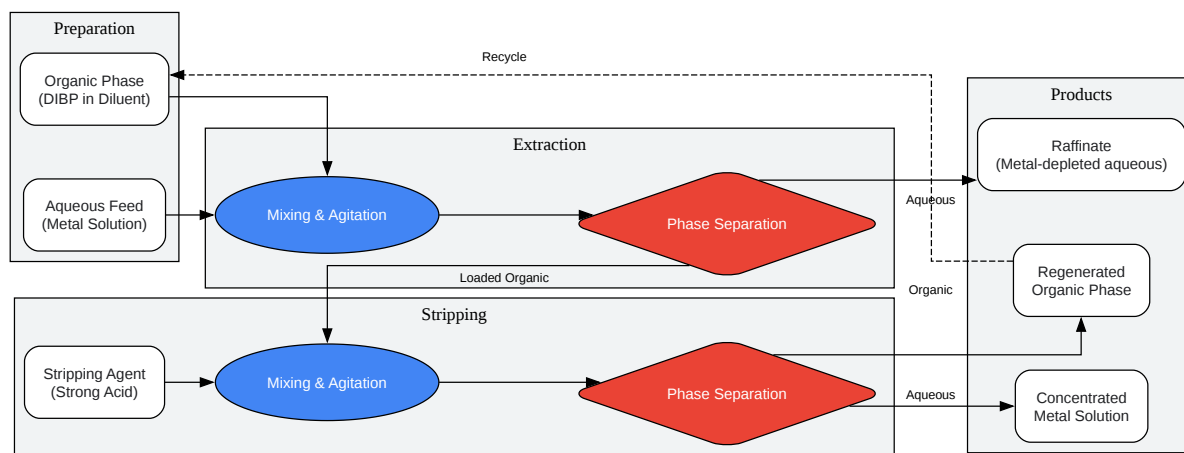
- Take a known volume of the aqueous feed solution containing the metal ions in a separatory funnel.
- Adjust the pH of the aqueous solution to the desired value using dilute acid or base. The optimal pH will depend on the target metal (refer to Table 1).
- Add an equal volume of the prepared organic phase to the separatory funnel (Organic to Aqueous phase ratio, O:A = 1:1). The O:A ratio can be varied to optimize extraction.

- Shake the separatory funnel vigorously for a predetermined time (e.g., 10-30 minutes) to ensure thorough mixing and allow the extraction equilibrium to be reached.
- Allow the two phases to separate completely. The organic phase, now loaded with the metal-DIBP complex, will typically be the upper layer.
- Carefully separate the two phases. The aqueous phase is now the raffinate, depleted of the extracted metal.
- Analyze the metal concentration in the raffinate using AAS or ICP-OES to determine the extraction efficiency.

Stripping Procedure

- Take the metal-loaded organic phase from the extraction step and place it in a clean separatory funnel.
- Add a specific volume of the stripping agent (e.g., 2 M H_2SO_4). The O:A ratio for stripping is often lower than for extraction (e.g., 2:1 or 4:1) to obtain a concentrated metal solution.
- Shake the funnel for a sufficient time (e.g., 15-30 minutes) to allow the metal to be stripped from the organic phase back into the aqueous phase.
- Allow the phases to separate.
- Collect the aqueous phase, which is now a concentrated solution of the stripped metal salt. The organic phase is now regenerated and can be recycled for further extraction cycles.
- Analyze the metal concentration in the stripped aqueous solution and the regenerated organic phase to determine the stripping efficiency.

Diagrams



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Caption: Workflow for metal extraction using **Diisobutyl Hydrogen Phosphate**.

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References

- 1. mdpi.com [mdpi.com]
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